

Application Notes and Protocols for DA-8031 in Neurotransmitter Uptake Assays

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Compound of Interest

Compound Name: DA-8031

Cat. No.: B10826378

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Introduction

DA-8031 is a novel compound identified as a potent and selective serotonin reuptake inhibitor (SSRI).[1] It exhibits high affinity for the serotonin transporter (SERT), with significantly lower affinity for the norepinephrine transporter (NET) and the dopamine transporter (DAT).[1] This selectivity makes **DA-8031** a valuable tool for researchers studying the serotonergic system and a potential candidate for therapeutic development, particularly for conditions modulated by serotonin levels, such as premature ejaculation.[1] These application notes provide detailed protocols for utilizing **DA-8031** in neurotransmitter uptake assays to characterize its inhibitory activity and selectivity.

Mechanism of Action

DA-8031 functions by binding to the serotonin transporter (SERT), a protein responsible for the reuptake of serotonin from the synaptic cleft back into the presynaptic neuron. By inhibiting this reuptake process, **DA-8031** effectively increases the concentration and prolongs the availability of serotonin in the synapse, thereby enhancing serotonergic neurotransmission.

Data Presentation

The inhibitory activity of **DA-8031** on monoamine transporters has been quantified through in vitro binding and reuptake inhibition assays. The following tables summarize the key

quantitative data regarding the affinity (K_i) and potency (IC_{50}) of **DA-8031**.

Table 1: Binding Affinity of **DA-8031** for Monoamine Transporters

Transporter	K_i (nM)
Serotonin Transporter (SERT)	1.94
Norepinephrine Transporter (NET)	22,020
Dopamine Transporter (DAT)	77,679

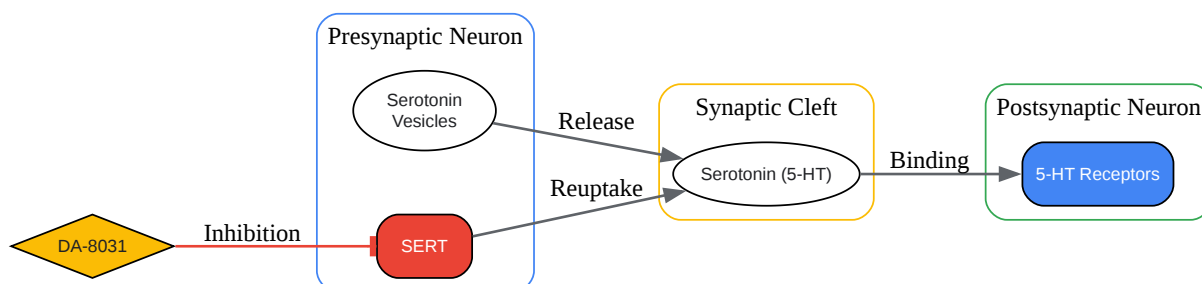
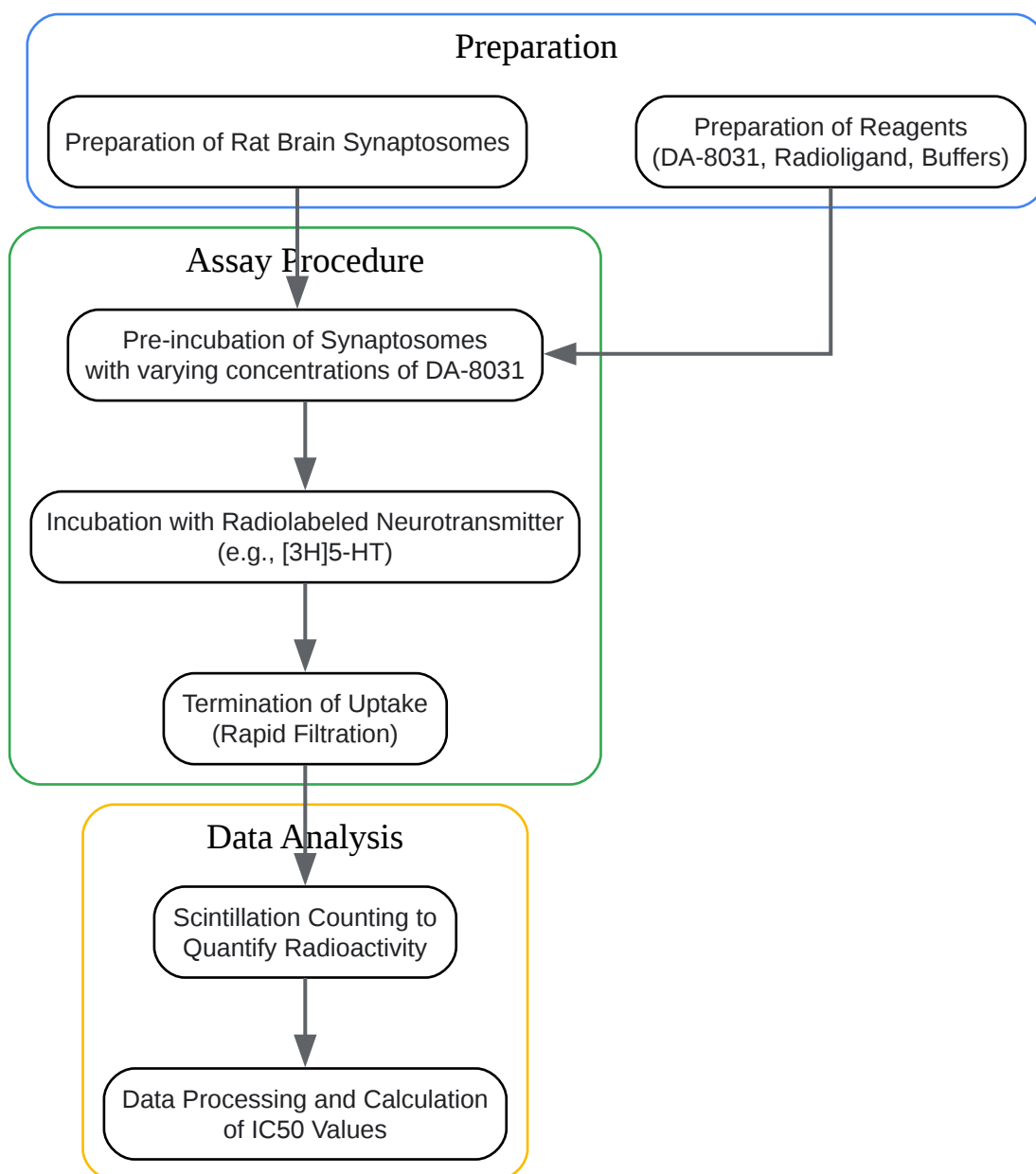
Data derived from monoamine transporter binding affinity assays.[\[1\]](#)

Table 2: In Vitro Inhibition of Monoamine Reuptake by **DA-8031**

Neurotransmitter	IC_{50}
5-Hydroxytryptamine (Serotonin)	6.52 nM
Norepinephrine	30.2 μ M
Dopamine	136.9 μ M

Data from monoamine reuptake inhibition assays performed in rat brain synaptosomes.[\[1\]](#)

Mandatory Visualizations



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References

- 1. Candidate molecule for premature ejaculation, DA-8031: in vivo and in vitro characterization of DA-8031 - PubMed [pubmed.ncbi.nlm.nih.gov]
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